

Navigating the Landscape of Fluorene-Benzoic Acid Derivatives: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(9H-Fluoren-9-yl)benzoic acid

CAS No.: 64611-30-9

Cat. No.: B13129739

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the molecular structure and properties of fluorene-substituted benzoic acids. Initial inquiries regarding "**2-(9H-Fluoren-9-yl)benzoic acid**" (CAS 33348-22-4) did not yield a corresponding entry in comprehensive chemical databases. This suggests a potential misidentification of the compound's name or CAS number.

In the spirit of providing a valuable and technically accurate resource, this guide will focus on a closely related and well-documented analogue: 2-(9H-fluorene-2-carbonyl)benzoic acid. This compound shares the core structural motifs of a fluorene and a benzoic acid moiety, offering relevant insights into the chemical and physical properties of this class of molecules.

Molecular Identity and Structure of 2-(9H-fluorene-2-carbonyl)benzoic acid

1.1. Chemical Identifiers

Identifier	Value
IUPAC Name	2-(9H-fluorene-2-carbonyl)benzoic acid
CAS Number	77308-57-7
Molecular Formula	C ₂₁ H ₁₄ O ₃
Synonyms	2-(9H-fluoren-2-ylcarbonyl)benzoic acid

1.2. Molecular Structure

The structure of 2-(9H-fluorene-2-carbonyl)benzoic acid comprises a benzoic acid molecule where the hydrogen at the 2-position is substituted with a carbonyl group, which in turn is attached to the 2-position of a 9H-fluorene ring system.

Caption: 2D structure of 2-(9H-fluorene-2-carbonyl)benzoic acid.

Physicochemical Properties

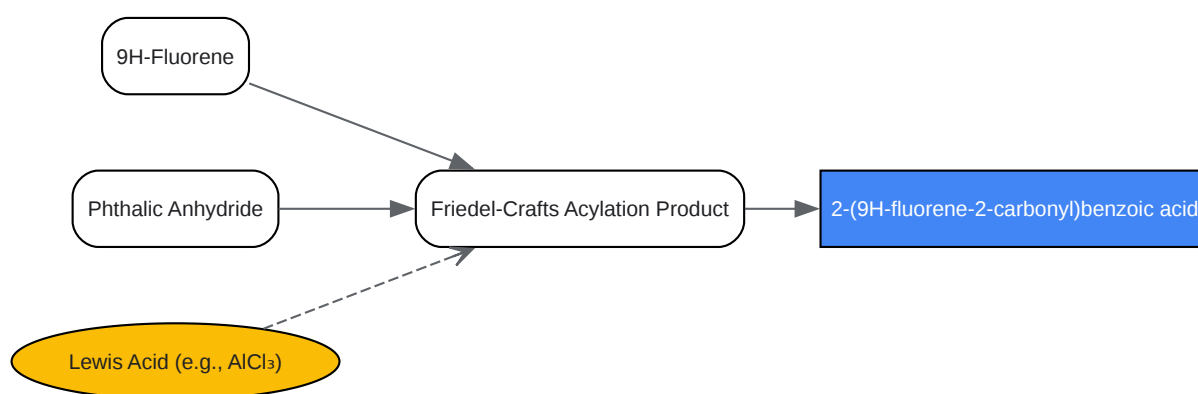
A comprehensive understanding of the physicochemical properties of a compound is fundamental for its application in research and development.

Property	Value	Source
Molecular Weight	314.33 g/mol	
InChI	1S/C21H14O3/c22-20(18-7-3-4-8-19(18)21(23)24)14-9-10-17-15(12-14)11-13-5-1-2-6-16(13)17/h1-10,12H,11H2,(H,23,24)	
InChI Key	BKERUEGGSAZGGP-UHFFFAOYSA-N	
SMILES	O=C(O)C1=CC=CC=C1C(=O)C2=CC3=C(C=C2)C4=CC=CC=C4C3	Inferred from structure

Synthesis and Reactivity

The synthesis of fluorene-substituted benzoic acids can be approached through various synthetic routes. A common strategy involves the Friedel-Crafts acylation, where a fluorene derivative is reacted with a phthalic anhydride derivative in the presence of a Lewis acid catalyst.

Illustrative Synthetic Workflow:



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Caption: Generalized workflow for the synthesis of 2-(9H-fluorene-2-carbonyl)benzoic acid.

The reactivity of this molecule is characterized by the functional groups present: the carboxylic acid and the ketone. The carboxylic acid group can undergo typical reactions such as esterification and amide bond formation. The ketone carbonyl group can be a site for nucleophilic attack. The fluorene moiety can undergo electrophilic aromatic substitution, with the position of substitution being directed by the existing acyl group.

Spectroscopic Characterization

Spectroscopic techniques are essential for the structural elucidation and confirmation of 2-(9H-fluorene-2-carbonyl)benzoic acid.

4.1. Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands for the different functional groups:

- O-H stretch (carboxylic acid): A broad band in the region of 2500-3300 cm^{-1} .
- C=O stretch (carboxylic acid): A strong absorption band around 1700-1725 cm^{-1} .
- C=O stretch (ketone): A strong absorption band around 1680-1700 cm^{-1} .
- C-H stretch (aromatic): Peaks above 3000 cm^{-1} .
- C=C stretch (aromatic): Peaks in the 1450-1600 cm^{-1} region.

4.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The spectrum will show a complex pattern of signals in the aromatic region (typically 7-8.5 ppm) corresponding to the protons on the fluorene and benzoic acid rings. A characteristic downfield singlet for the carboxylic acid proton (>10 ppm) would also be expected, though its position can be concentration-dependent. The methylene protons at the 9-position of the fluorene ring will appear as a singlet around 4 ppm.
- ^{13}C NMR: The spectrum will display distinct signals for the carbonyl carbons of the carboxylic acid and the ketone (typically in the 165-200 ppm range) and multiple signals in the aromatic region (120-150 ppm). The methylene carbon of the fluorene will have a characteristic signal around 37 ppm.

Potential Applications

Fluorene derivatives are of significant interest in medicinal chemistry and materials science. The combination of a fluorene scaffold with a benzoic acid moiety in 2-(9H-fluorene-2-carbonyl)benzoic acid suggests potential applications as:

- **Pharmaceutical Intermediates:** The carboxylic acid functionality provides a handle for further chemical modification to synthesize more complex, biologically active molecules.
- **Building Blocks in Materials Science:** The rigid, planar fluorene unit imparts desirable photophysical properties, making such compounds potential precursors for organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and other electronic materials.

Conclusion

While the initially requested "**2-(9H-Fluoren-9-yl)benzoic acid**" appears to be a misidentified compound, this guide provides a comprehensive technical overview of the closely related and structurally significant molecule, 2-(9H-fluorene-2-carbonyl)benzoic acid. The information presented on its structure, properties, synthesis, and characterization serves as a valuable resource for researchers and professionals working with fluorene-based compounds. It is always recommended to verify chemical identifiers from multiple reputable sources to ensure the accuracy of research and development efforts.

References

- To cite this document: BenchChem. [Navigating the Landscape of Fluorene-Benzoic Acid Derivatives: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13129739/docs#navigating-the-landscape-of-fluorene-benzoic-acid-derivatives-a-technical-guide\]](https://www.benchchem.com/product/b13129739/docs#navigating-the-landscape-of-fluorene-benzoic-acid-derivatives-a-technical-guide)

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